

# In Vitro and In Vivo Efficacy of KY-04031: A Technical Overview

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## Compound of Interest

Compound Name: KY-04031

Cat. No.: B1673881

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This technical guide provides a comprehensive analysis of the preclinical data available for **KY-04031**, a novel inhibitor of p21-activated kinase 4 (PAK4). The information presented herein is collated from foundational studies to provide a detailed understanding of its mechanism of action, potency, and anti-cancer effects in both laboratory and animal models.

## Core Findings and Data Summary

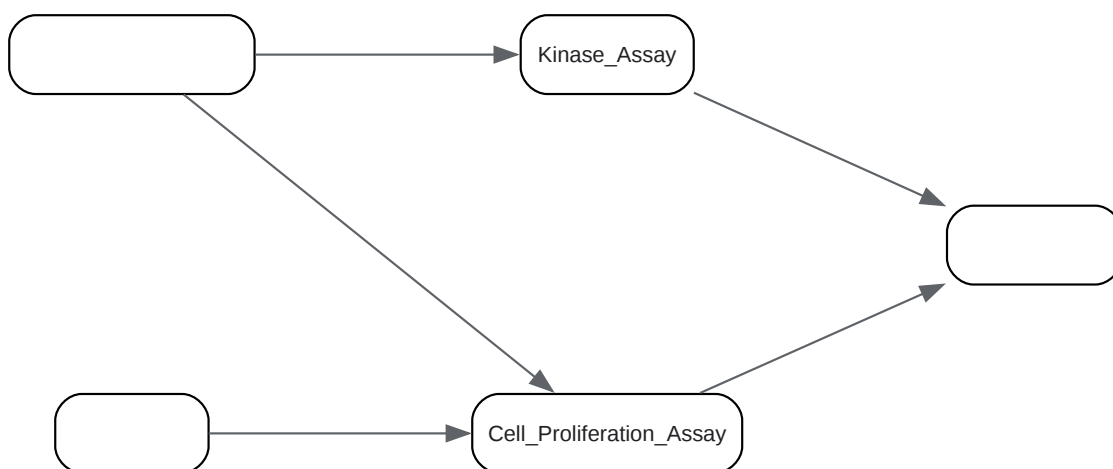
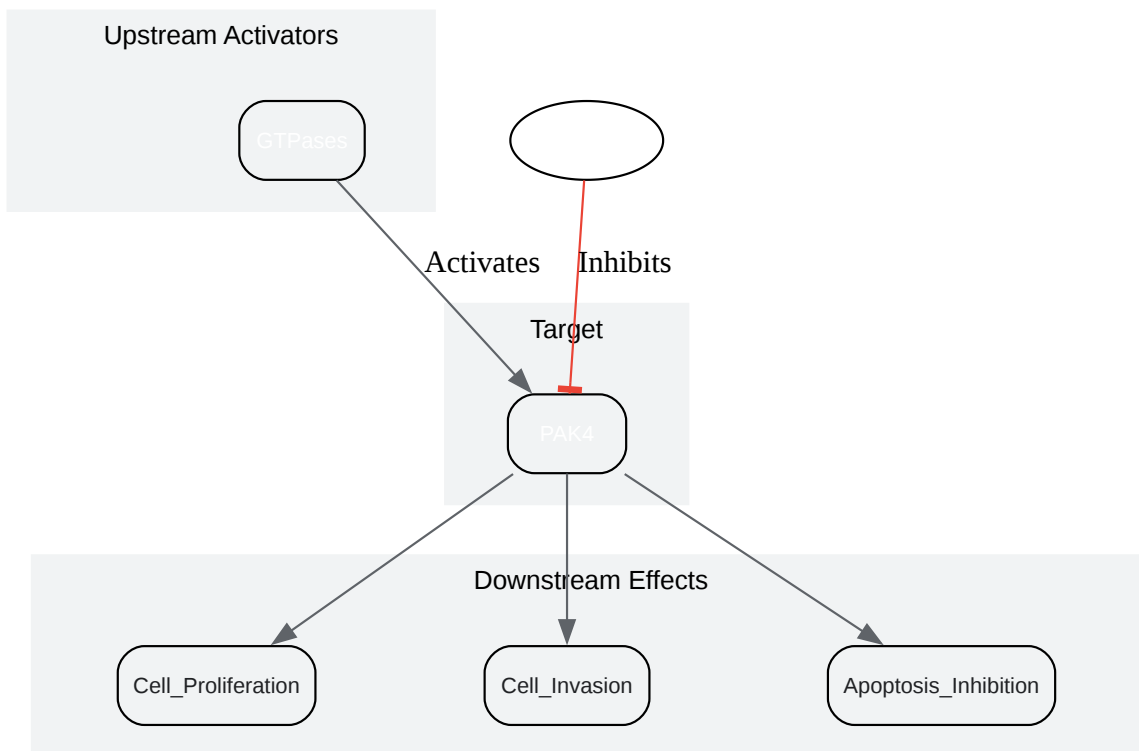
**KY-04031** has been identified as a potent and selective inhibitor of PAK4, a serine/threonine kinase implicated in various oncogenic signaling pathways. The compound demonstrates significant anti-proliferative and anti-invasive properties in cancer cell lines.

**Table 1: In Vitro Efficacy of KY-04031**

| Parameter           | Value        | Cell Line   | Assay Type               | Reference |
|---------------------|--------------|-------------|--------------------------|-----------|
| PAK4 IC50           | 0.79 $\mu$ M | -           | In vitro kinase assay    | [1]       |
| Cell Viability IC50 | > 30 $\mu$ M | h-TERT-HPNE | Cell Proliferation Assay | [1]       |

## Signaling Pathway of PAK4 Inhibition

PAK4 is a critical node in several signaling cascades that regulate cell proliferation, survival, and motility. **KY-04031** exerts its therapeutic effect by inhibiting the kinase activity of PAK4, thereby disrupting these downstream pathways.



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## References

- 1. Discovery and the structural basis of a novel p21-activated kinase 4 inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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